

Unraveling AN-12-H5 Intermediate-3: A Public Data Synthesis

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Compound of Interest

Compound Name: AN-12-H5 intermediate-3

Cat. No.: B15552683

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An in-depth analysis of publicly available information on the chemical compound identified as **AN-12-H5 intermediate-3** reveals its identity as methyl 5-bromo-2-((tert-butoxy)carbonylamino)benzoate, with the assigned CAS number 851314-03-9. While the designation "AN-12-H5" appears to be an internal or proprietary identifier not found in public scientific literature, a thorough investigation of chemical databases and patent literature provides insights into the synthesis and chemical nature of this intermediate.

This technical guide synthesizes the available public data for researchers, scientists, and drug development professionals, focusing on the chemical identity and synthesis of this compound. Due to the absence of "AN-12-H5" in public research, this document cannot provide information on its biological activity, signaling pathways, or specific experimental protocols beyond its chemical synthesis.

Chemical Compound Identification

A comprehensive search of chemical databases confirms the identity of the compound associated with "**AN-12-H5 intermediate-3**".

Identifier	Value
Common Name	AN-12-H5 intermediate-3
IUPAC Name	methyl 5-bromo-2-((tert-butoxy)carbonylamino)benzoate
CAS Number	851314-03-9
Molecular Formula	C ₁₃ H ₁₆ BrNO ₄
Molecular Weight	346.17 g/mol

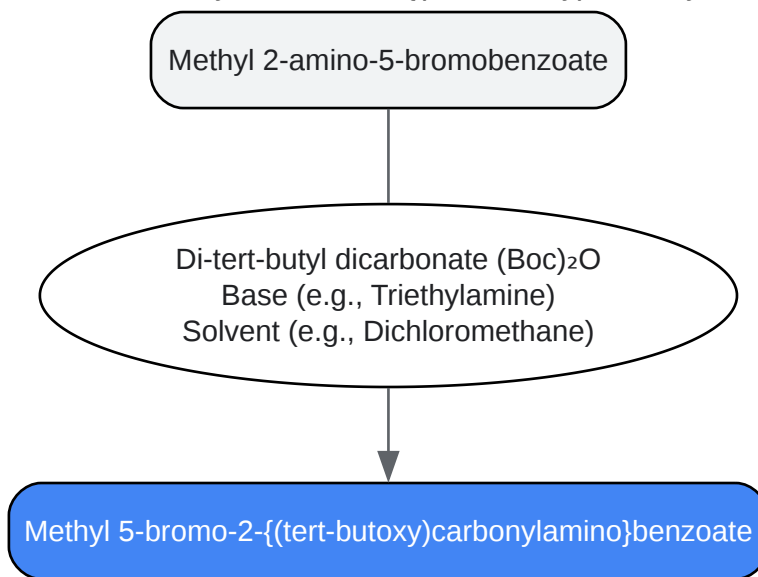
Synthesis and Methodologies

Patent literature provides a general framework for the synthesis of methyl 5-bromo-2-((tert-butoxy)carbonylamino)benzoate. The primary route involves the protection of an aminobenzoic acid derivative. While specific, detailed experimental protocols with quantitative data for optimization are proprietary and not publicly available, a representative synthesis workflow can be described.

General Synthesis Pathway

The synthesis of methyl 5-bromo-2-((tert-butoxy)carbonylamino)benzoate typically involves the following key transformation:

General Synthesis of Methyl 5-bromo-2-((tert-butoxy)carbonylamino)benzoate



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A generalized synthetic route to the target intermediate.

Experimental Protocol Outline:

- **Reaction Setup:** Methyl 2-amino-5-bromobenzoate is dissolved in a suitable aprotic solvent, such as dichloromethane or tetrahydrofuran, in a reaction vessel equipped with a stirrer and under an inert atmosphere.
- **Addition of Reagents:** A base, commonly a tertiary amine like triethylamine, is added to the solution. Subsequently, di-tert-butyl dicarbonate ((Boc)₂O), the protecting agent, is introduced to the reaction mixture.
- **Reaction Conditions:** The reaction is typically stirred at room temperature for a period ranging from a few hours to overnight, with progress monitored by techniques such as thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is washed with aqueous solutions to remove the base and any water-soluble byproducts. The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude product can be further purified by methods like

column chromatography or recrystallization to yield the final product, methyl 5-bromo-2-((tert-butoxy)carbonylamino)benzoate.

Data Presentation

Publicly available quantitative data for this specific intermediate is limited to its fundamental physicochemical properties. No biological assay data or extensive characterization results associated with "AN-12-H5" are present in the public domain.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ BrNO ₄
Molecular Weight	346.17
Appearance	White to off-white solid (typical)
Solubility	Soluble in organic solvents such as dichloromethane, ethyl acetate, and methanol.

Conclusion

The compound referred to as "**AN-12-H5 intermediate-3**" is chemically identified as methyl 5-bromo-2-((tert-butoxy)carbonylamino)benzoate (CAS 851314-03-9). While its synthesis is documented in patent literature as a protected aminobenzoate derivative, the context of "AN-12-H5" as a research program, drug candidate, or biological tool is not publicly available. The lack of public information on the biological targets or pathways associated with "AN-12-H5" precludes the creation of a more in-depth technical guide covering experimental protocols for biological assays and signaling pathway diagrams as requested. The information presented here is a consolidation of all discoverable public data on this specific chemical intermediate. For further details on its application and biological significance, access to proprietary research data would be necessary.

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